Quantitative Selectivity Profile of Acyltransferase Inhibitors

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Mgat2-IN-2*
Cat. No.:	*B10799424*

Get Quote

The selectivity of a pharmacological inhibitor is paramount to its therapeutic potential, minimizing off-target effects and enhancing its safety profile. **Mgat2-IN-2** has been identified as a potent and selective inhibitor of MGAT2 with an IC50 of 3.4 nM.[1] While a comprehensive public selectivity panel for **Mgat2-IN-2** against a broad range of enzymes is not available in the provided search results, the table below includes its known potency and representative selectivity data for other well-characterized MGAT2 inhibitors to illustrate the typical profiling against related acyltransferases.

© 2026 BenchChem. All rights reserved.

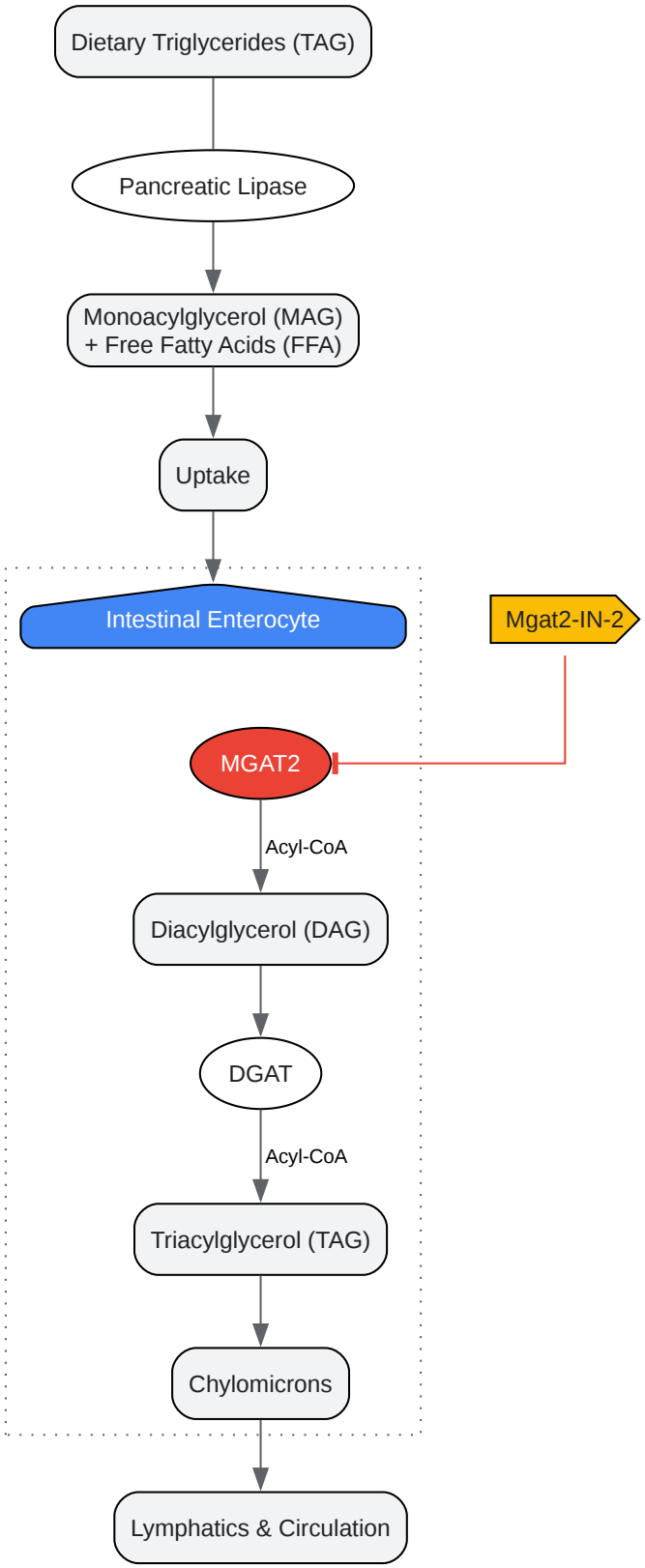
Enzyme/Target	Mgat2-IN-2 IC50 (nM)	Compound A IC50 (μM)	CpdB Selectivity
MGAT2 (human)	3.4	0.004	>300-fold vs DGAT1/2, ACAT1
MGAT3	Data not available	14	
DGAT1	Data not available	6.3	
DGAT2	Data not available	Data not available	
ACAT1	Data not available	Data not available	
Acyl-CoA wax alcohol acyltransferase 2	Data not available	6.5	
CYP3A4 (time-dependent inhibition)	Yes	Data not available	

Data for "Compound A" and "CpdB" are included for illustrative purposes to show typical selectivity profiles for MGAT2 inhibitors.[4][5]

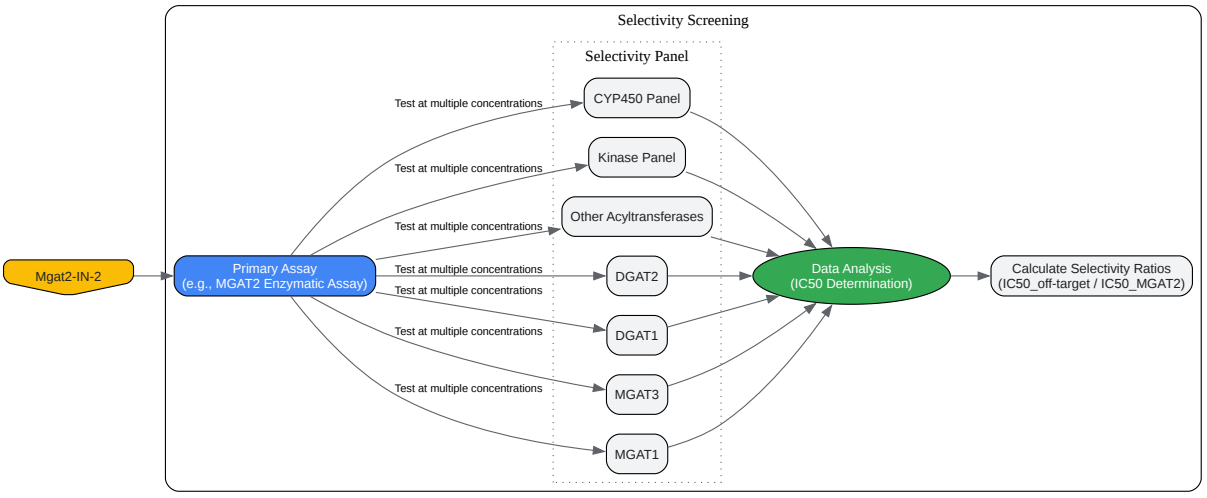
Signaling Pathway of MGAT2 in Triglyceride Synthesis

MGAT2 is a key enzyme in the intestinal absorption of dietary fats. It catalyzes the conversion of monoacylglycerol (MAG) and fatty acyl-CoA to diacylglycerol (DAG). DAG is subsequently acylated by diacylglycerol acyltransferase (DGAT) to form triacylglycerol (TAG), which is then packaged into chylomicrons for transport into the lymphatic system and circulation.[4][6] Inhibition of MGAT2 is a therapeutic strategy to reduce the absorption of dietary fats.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

© 2026 BenchChem. All rights reserved.

- 1. medchemexpress.com [medchemexpress.com]
- 2. What are MGAT2 inhibitors and how do they work? [synapse.patsnap.com]
- 3. MGAT2 deficiency ameliorates high-fat diet-induced obesity and insulin resistance by inhibiting intestinal fat absorption in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Cell-based assay of MGAT2-driven diacylglycerol synthesis for profiling inhibitors: use of a stable isotope-labeled substrate and high-resolution LC/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Inhibition of MGAT2 modulates fat-induced gut peptide release and fat intake in normal mice and ameliorates obesity and diabetes in ob/ob mice fed on a high-fat diet - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Monoacylglycerol Acyltransferase-2 Is a Tetrameric Enzyme That Selectively Heterodimerizes with Diacylglycerol Acyltransferase-1 - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Quantitative Selectivity Profile of Acyltransferase Inhibitors]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10799424/docs#quantitative-selectivity-profile-of-acyltransferase-inhibitors]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.